

Ro 14-9578 common experimental errors and fixes

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Compound Focus: Ro 14-9578

CAS No.: 100891-41-6

Cat. No.: S541578

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Ro 14-9578: Basic Research Data

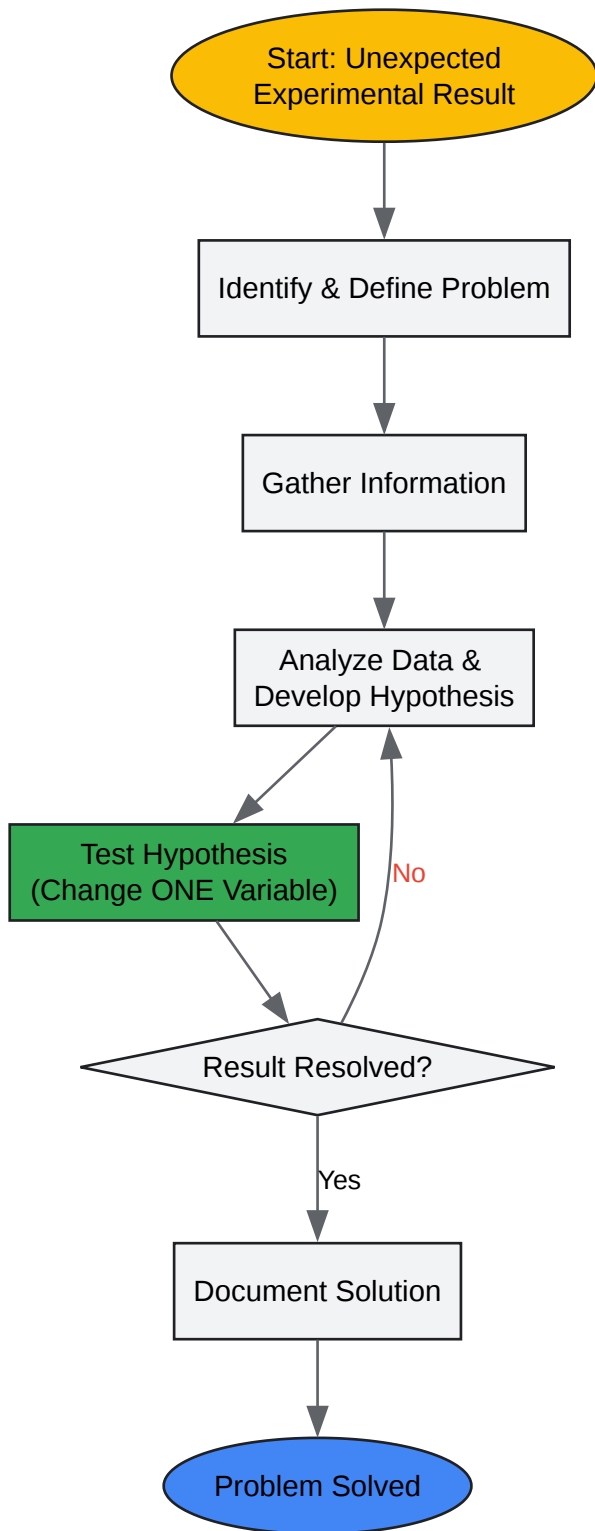
The table below summarizes the core data available for **Ro 14-9578** from research literature.

Property	Description
Type	Tricyclic quinolone analog with antibacterial activity [1] [2].
CAS Number	100891-41-6 [1] [2].
Formula / Molar Mass	C ₁₆ H ₁₃ NO ₅ / 299.28 g/mol [2].
Mechanism of Action	Inhibits DNA biosynthesis (IC ₅₀ = 117 µM) and DNA supercoiling (IC ₅₀ = 66.8 µM) in <i>Escherichia coli</i> [2].
Antibacterial Activity	Effective against various Gram-negative bacteria and <i>Staphylococcus aureus</i> [2].
Primary Reference	Georgopapadakou N H, et al. <i>Antimicrobial Agents and Chemotherapy</i> , 1987, 31(4): 614-616 [2].

Overcoming General Experimental Challenges

While specific protocols for **Ro 14-9578** are not available, the general troubleshooting principle of "**change one thing at a time**" is critical for isolating the root cause of any experimental problem [3].

The workflow below outlines a systematic approach to diagnosing issues.



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Frequently Asked Questions

Here are answers to some anticipated questions based on the available data.

Q1: What is the primary biological activity of Ro 14-9578?

- **A1: Ro 14-9578** is a tricyclic quinolone analog that exhibits antibacterial activity by inhibiting DNA biosynthesis and DNA supercoiling, particularly in Gram-negative bacteria and *Staphylococcus aureus* [2].

Q2: Where can I find the original research paper for this compound?

- **A2:** The foundational study for **Ro 14-9578** is published in *Antimicrobial Agents and Chemotherapy* (1987, Vol. 31, Issue 4, pages 614-616) [2]. You can access this paper through scientific literature databases.

Q3: The compound doesn't seem to be soluble in my buffer. What can I do?

- **A3:** Since this specific information is not available, a general approach is recommended. First, consult the chemical structure and molar mass ($C_{16}H_{13}NO_5$ / 299.28 g/mol) [2] to predict solubility. Systematically test different solvents or buffers, ensuring you **change only one variable at a time** (e.g., pH, co-solvent like DMSO, salt concentration) and document the outcome for each step [3].

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References

1. MeSH Browser [meshb.nlm.nih.gov]
2. - Ro _product_DataBase_PeptideDB 14 9578 [peptidedb.com]
3. Everywhere! An Assortment of Topics from Pittcon... Troubleshooting [chromatographyonline.com]

To cite this document: Smolecule. [Ro 14-9578 common experimental errors and fixes]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b541578#ro-14-9578-common-experimental-errors-and-fixes]

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